

Safe handling and disposal procedures for Oxazolidine, 3,3'-methylenebis[5-methyl-

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Compound of Interest		
Compound Name:	Oxazolidine, 3,3'-methylenebis[5-	
	methyl-	
Cat. No.:	B1221322	Get Quote

Application Notes and Protocols for 3,3'-methylenebis[5-methyloxazolidine]

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of 3,3'-methylenebis[5-methyloxazolidine] (CAS No. 66204-44-2). Adherence to these protocols is critical to ensure personnel safety and minimize environmental impact.

Chemical and Physical Properties

3,3'-methylenebis[5-methyloxazolidine] is a formaldehyde-releasing agent commonly used as a biocide in various industrial applications.[1] It is a yellowish liquid with an amine-like odor.[1] In aqueous solutions, it can slowly decompose back to its starting materials, isopropanolamine and formaldehyde.[1][2] This decomposition is influenced by pH, with a higher release of formaldehyde occurring at an acidic pH of 4.[2]

Table 1: Physical and Chemical Properties



Property	Value	Reference
CAS Number	66204-44-2	[3][4]
Molecular Formula	C9H18N2O2	[3]
Molecular Weight	186.25 g/mol	[3]
Appearance	Yellowish liquid with an amine- like odor	[1]
pH (1.5 g/cm³ aqueous solution)	10 (at 20 °C)	[1]
Miscibility	Completely miscible with water at room temperature	[3]

Toxicological Data and Hazard Identification

This compound is classified as hazardous. It is crucial to understand its toxicological profile for safe handling.

Table 2: Summary of Toxicological Data



Toxicity Endpoint	Value	Classification	Reference
Acute Oral Toxicity (Rat LD50)	900 mg/kg	Harmful if swallowed	[5]
Acute Dermal Toxicity (Rat LD50)	760 - 1620 mg/kg	Toxic in contact with skin	[3][5]
Skin Corrosion/Irritation	Causes severe skin burns	Corrosive	[5][6]
Serious Eye Damage/Irritation	Causes serious eye damage	Corrosive	[5][6]
Skin Sensitization	May cause an allergic skin reaction	Sensitizer	[4][6]
Germ Cell Mutagenicity	Suspected of causing genetic defects	Mutagenicity Category	[4][6]
Carcinogenicity	May cause cancer	Carcinogenicity Category 1B	[4][6]
Aquatic Toxicity (Fish LC50)	57.7 mg/l	Harmful to aquatic life	[5]
Aquatic Toxicity (Algae EC50)	5.7 mg/l (72 h)	Harmful to aquatic life	[5]
Aquatic Toxicity (Daphnia EC50)	37.9 mg/l	Harmful to aquatic life	[5]

Hazard Statements: H302+H332 (Harmful if swallowed or if inhaled), H311 (Toxic in contact with skin), H314 (Causes severe skin burns and eye damage), H317 (May cause an allergic skin reaction), H341 (Suspected of causing genetic defects), H350 (May cause cancer), H373 (May cause damage to organs through prolonged or repeated exposure), H412 (Harmful to aquatic life with long lasting effects).[4][6]

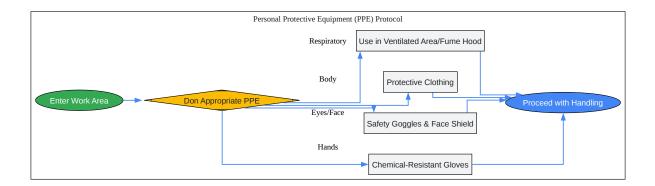
Experimental Protocols: Safe Handling Personal Protective Equipment (PPE)



Protocol:

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber, butyl rubber). The breakthrough time of the glove material must be considered.
- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin and Body Protection: Wear a chemical-resistant apron or full-body suit. Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.

 [6]
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood. If inhalation of vapors or mists is likely, a self-contained breathing apparatus (SCBA) may be necessary.[6]



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Caption: Personal Protective Equipment (PPE) protocol for handling 3,3'-methylenebis[5-methyloxazolidine].



General Handling and Storage

Protocol:

- Read and understand the Safety Data Sheet (SDS) before use.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe dust, fume, gas, mist, vapors, or spray. [4][6]
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.[6]
- Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents and reducing agents.
- Keep containers tightly closed when not in use.
- Store in a locked-up area.[6]

Emergency ProceduresFirst Aid Measures

Protocol:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[6][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[6][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[6][7]

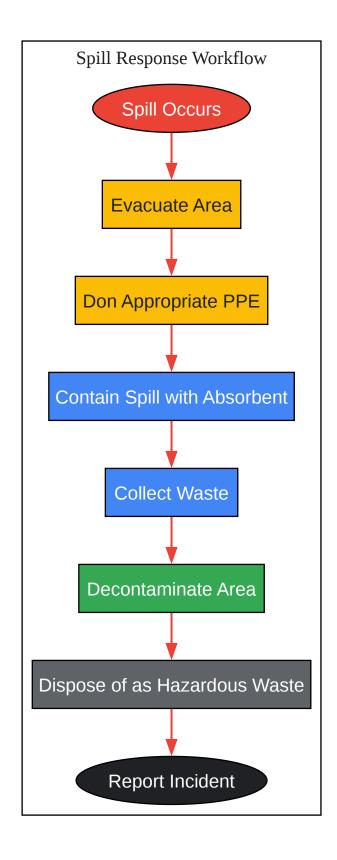


Spill Response Protocol

Protocol:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation. If the spill is in a poorly ventilated area, use a selfcontained breathing apparatus.
- Contain: Prevent further leakage or spillage if it is safe to do so. Create a dike around the spill using inert absorbent material (e.g., vermiculite, dry sand, or earth).
- Absorb: Cover the spill with the absorbent material, working from the outside in.
- Collect: Carefully collect the absorbed material into a suitable, labeled, and sealable container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable decontamination solution (e.g., soap and water), and collect the cleaning materials for disposal as hazardous waste.
- Report: Report the spill to the appropriate environmental health and safety personnel.





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